

Application Notes and Protocols for Cathepsin C-IN-6

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Compound of Interest		
Compound Name:	Cathepsin C-IN-6	
Cat. No.:	B15577896	Get Quote

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution and storage of **Cathepsin C-IN-6**, a potent, E-64c-hydrazide based inhibitor of Cathepsin C. Adherence to these guidelines is crucial for maintaining the inhibitor's activity and ensuring experimental reproducibility.

Product Information

Cathepsin C-IN-6 is an irreversible inhibitor of Cathepsin C, a lysosomal cysteine protease that plays a key role in the activation of serine proteases in immune cells.[1][2] By inhibiting Cathepsin C, this compound can block the activation of downstream targets like neutrophil elastase, making it a valuable tool for studying inflammatory diseases such as chronic obstructive pulmonary disease (COPD).[1][2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Cathepsin C-IN-6**.



Property	Value	Source
Molecular Formula	C24H35N5O4	[2]
Solubility	10 mM in DMSO	[2]
Recommended Storage (Solid)	-20°C, protected from light and moisture	General Best Practice
Recommended Storage (Stock Solution)	-80°C in aliquots, protected from light	General Best Practice
Shipping Condition	Typically shipped at room temperature	[2]

Experimental Protocols Reconstitution of Cathepsin C-IN-6

Objective: To prepare a stock solution of **Cathepsin C-IN-6** at a specified concentration for use in downstream experiments.

Materials:

- Cathepsin C-IN-6 (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Protocol:

- Pre-equilibration: Before opening, allow the vial of Cathepsin C-IN-6 to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming on the compound, which can affect its stability.
- Solvent Addition: Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO. For example, to prepare a 10 mM stock solution from 1 mg of



Cathepsin C-IN-6 (Molecular Weight: 477.6 g/mol), you would add 20.94 µL of DMSO.

- Dissolution: Carefully add the calculated volume of anhydrous DMSO to the vial containing the Cathepsin C-IN-6 powder.
- Vortexing: Cap the vial tightly and vortex for 1-2 minutes to ensure complete dissolution of the compound. Visually inspect the solution to ensure no solid particles remain. Gentle warming (to 37°C) and sonication can be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the inhibitor, it is highly recommended to aliquot the stock solution into single-use volumes in sterile, low-protein binding microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.

Storage of Cathepsin C-IN-6

Objective: To ensure the long-term stability and activity of both the solid compound and the reconstituted stock solution.

Protocol for Solid Compound:

- Upon receipt, store the lyophilized Cathepsin C-IN-6 at -20°C, protected from light and moisture.
- Keep the vial tightly sealed to prevent moisture absorption.

Protocol for Stock Solution:

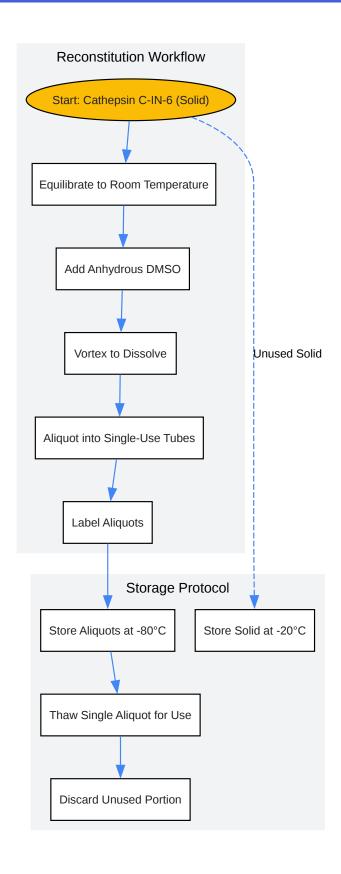
- Store the aliquoted stock solutions at -80°C for long-term storage.
- For short-term storage (up to one week), aliquots may be stored at -20°C.
- Protect the aliquots from light.
- When needed for an experiment, thaw a single aliquot at room temperature and use it immediately.



• Crucially, avoid repeated freeze-thaw cycles of the stock solution. Discard any unused portion of a thawed aliquot.

Visualizations

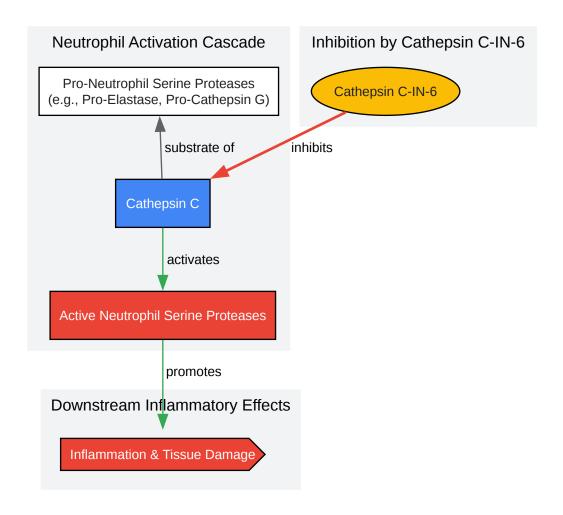




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Caption: Workflow for the reconstitution and storage of Cathepsin C-IN-6.





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References

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